

Personal protective equipment for handling 2-(Dimethylamino)ethyl acetate

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethyl acetate

Cat. No.: B072161

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Essential Safety and Handling Guide for 2-(Dimethylamino)ethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **2-(Dimethylamino)ethyl acetate** (CAS No. 1421-89-2).

Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Safety Data

2-(Dimethylamino)ethyl acetate is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It is crucial to understand its properties to handle it safely.

Table 1: Chemical and Physical Properties

Property	Value
CAS Number	1421-89-2[3]
Molecular Formula	C6H13NO2[3]
Molecular Weight	131.17 g/mol
Boiling Point	152 °C[2][3]
Flash Point	54 °C[2][3]
Appearance	Colorless to light yellow liquid[2]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H226	Flammable liquid and vapor.[1] [2][3][4][5]
Hazard	H315	Causes skin irritation.[1][2][3]
Hazard	H319	Causes serious eye irritation. [1][2][3]
Precautionary	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][3][4]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][6]
Precautionary	P403+P235	Store in a well-ventilated place. Keep cool.[3][4][5]
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.[3][5]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to preventing exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that cause serious eye irritation.[1][2]
Skin Protection	Flame-retardant lab coat and chemically resistant gloves. For glove selection, nitrile gloves offer poor resistance to esters. Therefore, Butyl rubber or Viton® gloves are recommended for prolonged contact. Always check the manufacturer's glove compatibility chart.	Prevents skin irritation and absorption.[1][2] Given that esters can degrade nitrile, a more robust material is necessary.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.	Protects against inhalation of vapors.

Experimental Protocol: PPE Selection and Use

- **Assessment:** Before handling, assess the potential for splashing, inhalation, and skin contact.
- **Eye Protection:** Don chemical safety goggles and a face shield if there is a significant risk of splashing.
- **Gloves:** Select gloves with a high resistance to esters, such as Butyl rubber or Viton®. Inspect gloves for any signs of degradation or puncture before use. Ensure the gloves are of the correct size to maintain dexterity.
- **Clothing:** Wear a flame-retardant lab coat over personal clothing. Ensure it is fully buttoned.

- Respiratory: Conduct all operations in a certified chemical fume hood. If a respirator is required, ensure it is properly fitted and you have been trained in its use.
- Donning/Doffing: Follow proper procedures for donning and doffing PPE to avoid cross-contamination.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage minimizes the risk of accidents.

Step-by-Step Handling Procedure:

- Preparation: Ensure the work area is clean and uncluttered. Locate the nearest emergency eyewash station and safety shower.
- Ventilation: Work exclusively within a properly functioning chemical fume hood.
- Grounding: Ground and bond containers when transferring the material to prevent static discharge, which can ignite flammable vapors.[\[4\]](#)
- Tools: Use only non-sparking tools.[\[4\]](#)[\[5\]](#)
- Avoid Contact: Dispense the chemical carefully to avoid contact with eyes, skin, and clothing.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.
- Decontamination: Clean the work area and any equipment used with a suitable solvent and decontaminate.

Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)
- Store separately from incompatible materials, such as oxidizing agents.

Disposal Plan: Waste Management

Proper disposal is a critical step in the chemical lifecycle to ensure environmental and personnel safety.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect all waste containing **2-(Dimethylamino)ethyl acetate**, including contaminated PPE and cleaning materials, in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the chemical name "**2-(Dimethylamino)ethyl acetate**" and its associated hazards (Flammable Liquid, Irritant).
- **Storage of Waste:** Store the hazardous waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- **Disposal Request:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[5] Do not dispose of this chemical down the drain or with general waste.^[7]

Emergency Procedures: Spill and Exposure Response

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Cleanup Protocol:

- **Evacuate:** Immediately alert others in the area and evacuate all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is large or in a poorly ventilated area, evacuate and contact EHS.
- **PPE:** Don the appropriate PPE as outlined in Section 2 before attempting to clean the spill.

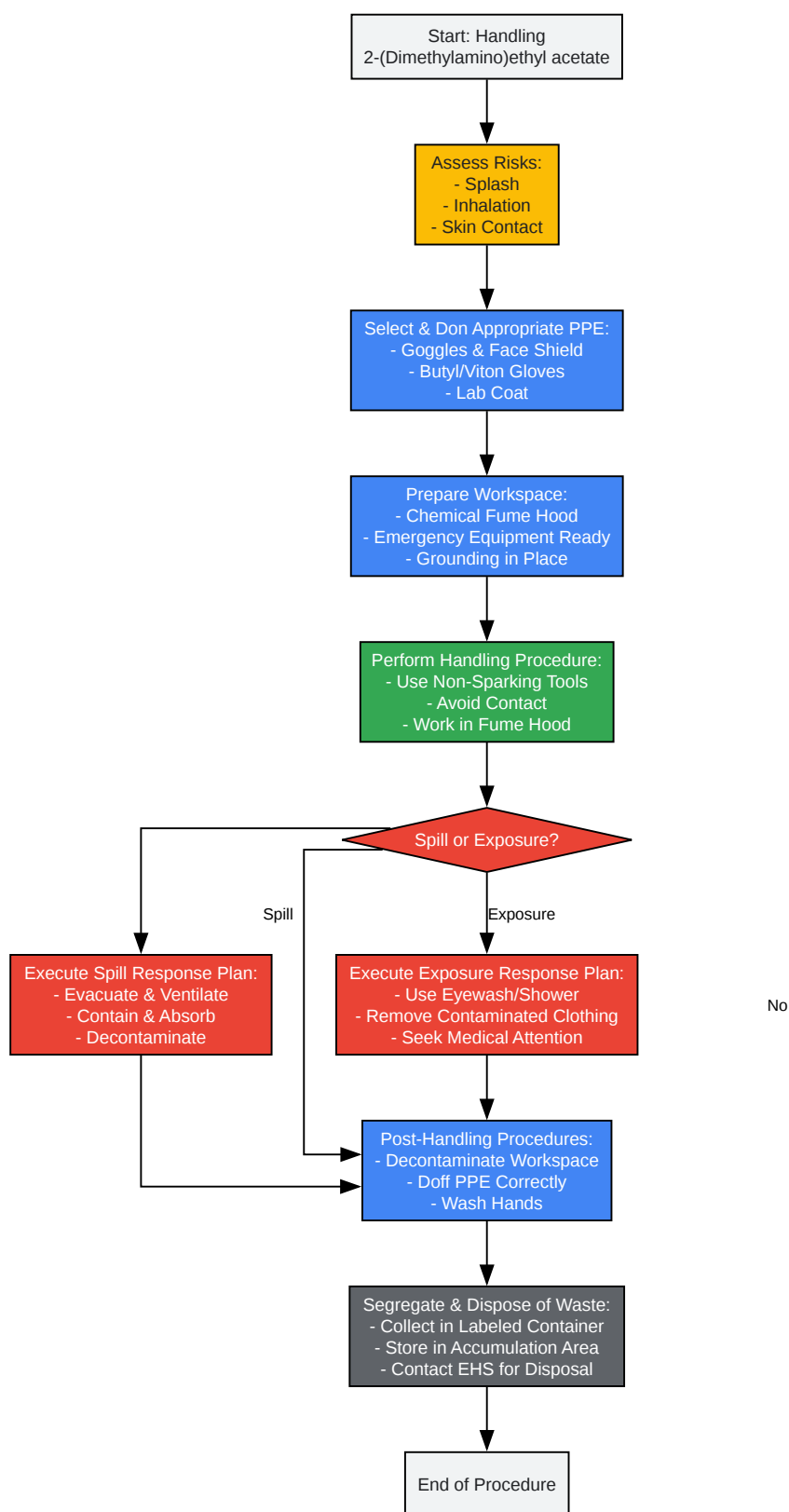
- **Contain:** Confine the spill using a chemical absorbent material (e.g., vermiculite, sand, or a commercial absorbent for flammable liquids). Work from the outside of the spill inwards.[4][5]
- **Absorb:** Apply enough absorbent to completely soak up the liquid.
- **Collect:** Carefully scoop the absorbed material into a labeled hazardous waste container using non-sparking tools.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- **Report:** Report the spill to your supervisor and EHS office.

First Aid and Exposure Plan:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- **Skin Contact:** Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][8]
- **Inhalation:** Move the affected person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely working with **2-(Dimethylamino)ethyl acetate**.



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